

Chemical Identification of Pinocampheol

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Compound Focus: Pinocampheol

CAS No.: 25465-65-0

Cat. No.: S1899402

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The table below summarizes the available identifying information for **pinocampheol** [1].

Property	Description
Chemical Name	(2R,3R)-2,6,6-trimethylbicyclo[3.1.1]heptan-3-ol
CAS Number	25465-95-6
Category	Natural substances and extractives
Molecular Formula	C ₁₀ H ₁₈ O
Molecular Weight	154.25266000
Water Solubility	926.3 mg/L @ 25 °C (est.)

How to Proceed with Research

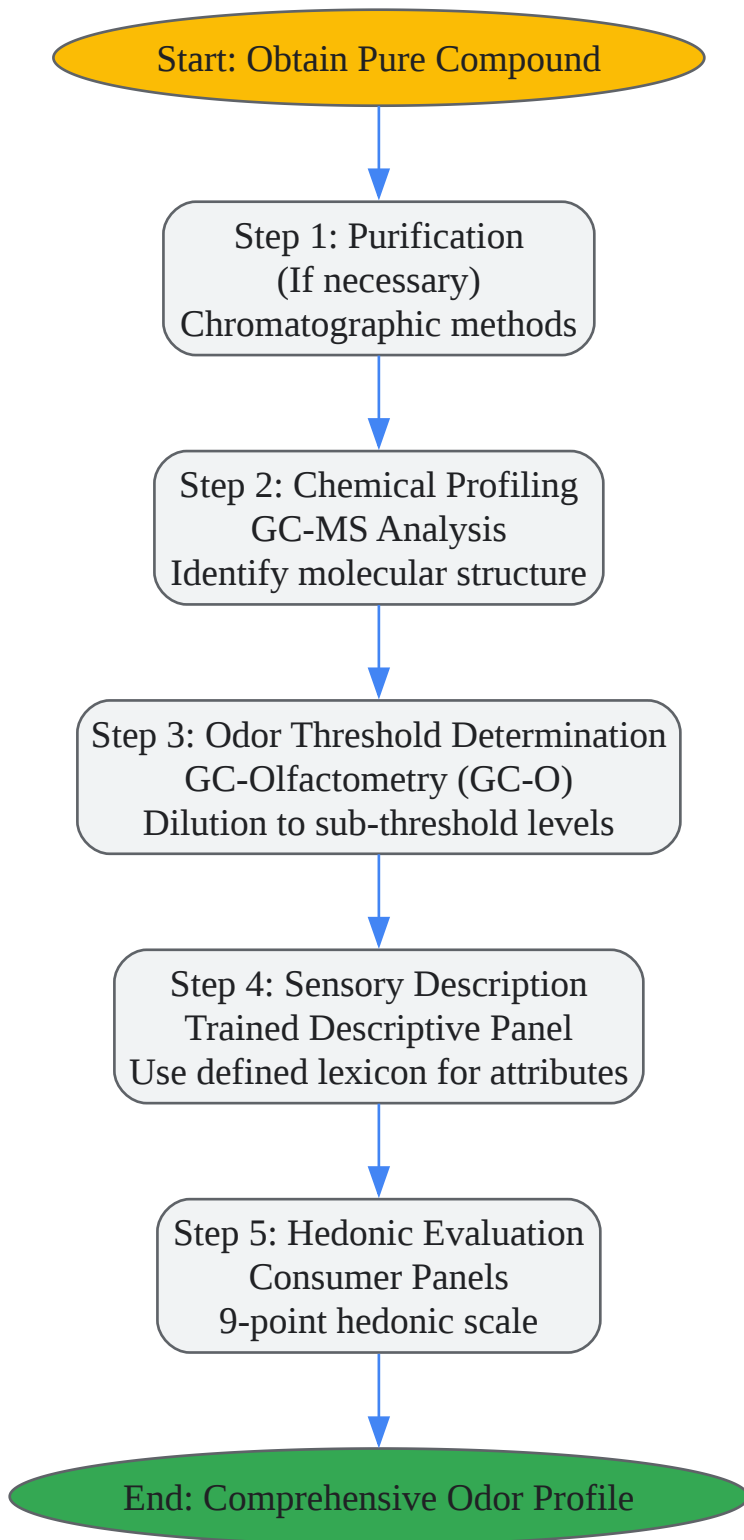
The lack of sensory data indicates that the odor and flavor profile of **pinocampheol** has not been characterized in publicly accessible literature. To proceed with your research, I suggest you consider these approaches:

- **Consult Specialized Databases:** Search in-depth scientific databases like SciFinder Navigator or Reaxys, which may contain information not found in general web searches.

- **Review Related Terpene Studies:** Examine the methodologies in recent studies of other terpenes [2] [3] [4]. Their experimental protocols for gas chromatography-olfactometry (GC-O) and consumer panels can serve as an excellent template for designing your own study on **pinocampheol**.
- **Conduct Empirical Analysis:** The most direct path to obtaining this data would be to obtain a pure sample and perform sensory analysis and gas chromatography–mass spectrometry (GC-MS) with olfactometry.

Experimental Protocol for Odor Characterization

Should you undertake empirical analysis, here is a generalized workflow for characterizing an unknown compound's odor profile, synthesizing methods from the search results.



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The key phases of the workflow are [3] [4]:

- **Purification:** Ensure the compound is pure to avoid confounding sensory data.

- **Chemical Profiling:** Use Gas Chromatography-Mass Spectrometry (GC-MS) to confirm the compound's identity and purity.
- **Odor Threshold Determination:** Using Gas Chromatography-Olfactometry (GC-O), present the compound to panelists at decreasing concentrations to find the lowest concentration at which the odor is detectable (odor threshold in air, OTair) [3].
- **Sensory Description:** A trained descriptive panel uses a standardized lexicon (e.g., "woody," "smoky," "flowery") to describe the odor at specific concentrations, as the character can change with concentration [4].
- **Hedonic Evaluation:** Consumer panels rate how much they like or dislike the odor on a 9-point hedonic scale (1="Dislike Extremely" to 9="Like Extremely") to gauge preference [2].

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